

# Lifeact: A Technical Guide to the Yeast-Derived Actin-Binding Peptide

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## Compound of Interest

Compound Name: *Lifeact peptide*

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This in-depth guide explores the origins, properties, and applications of Lifeact, a versatile 17-amino acid peptide widely used for visualizing filamentous actin (F-actin) in living cells. Derived from a protein in *Saccharomyces cerevisiae*, Lifeact has become an invaluable tool in cell biology, enabling real-time imaging of cytoskeletal dynamics with minimal perturbation.

## Peptide Sequence and Origin

Lifeact is a short peptide segment derived from the N-terminus of the actin-binding protein 140 (Abp140) in the budding yeast, *Saccharomyces cerevisiae*<sup>[1][2][3]</sup>. The first 17 amino acids of Abp140 were found to be sufficient for localizing to and labeling F-actin structures without the need for the full-length protein<sup>[1][4]</sup>. This discovery led to the development of Lifeact as a small, versatile marker for the actin cytoskeleton<sup>[5][6]</sup>.

The amino acid sequence of the **Lifeact peptide** is:

MGVADLIKKFESISKEE

This sequence is highly conserved among close relatives of *S. cerevisiae* but is notably absent in higher eukaryotes, which minimizes the likelihood of competition with endogenous proteins and unforeseen off-target effects when used as a research tool in mammalian or other non-fungal cells<sup>[1]</sup>.

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## References

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